

# Chemical formula and properties of anhydrous sodium carbonate.

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## Compound of Interest

Compound Name: Sodium carbonate

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## An In-depth Technical Guide to Anhydrous Sodium Carbonate

### Introduction

Anhydrous **sodium carbonate** ( $\text{Na}_2\text{CO}_3$ ), commonly known as soda ash, is a fundamental inorganic compound with extensive applications across various industrial and scientific sectors. [1][2] It is the sodium salt of carbonic acid and is a white, odorless, crystalline solid. [1][3][4] This guide provides a comprehensive overview of its chemical formula, properties, and applications, with a focus on its relevance to researchers, scientists, and drug development professionals.

## Chemical Formula and Synonyms

- Chemical Formula:  $\text{Na}_2\text{CO}_3$  [1][2]
- Synonyms: Soda ash, washing soda, soda crystals, **disodium carbonate**, calcined soda. [1][5][6][7]

## Properties of Anhydrous Sodium Carbonate

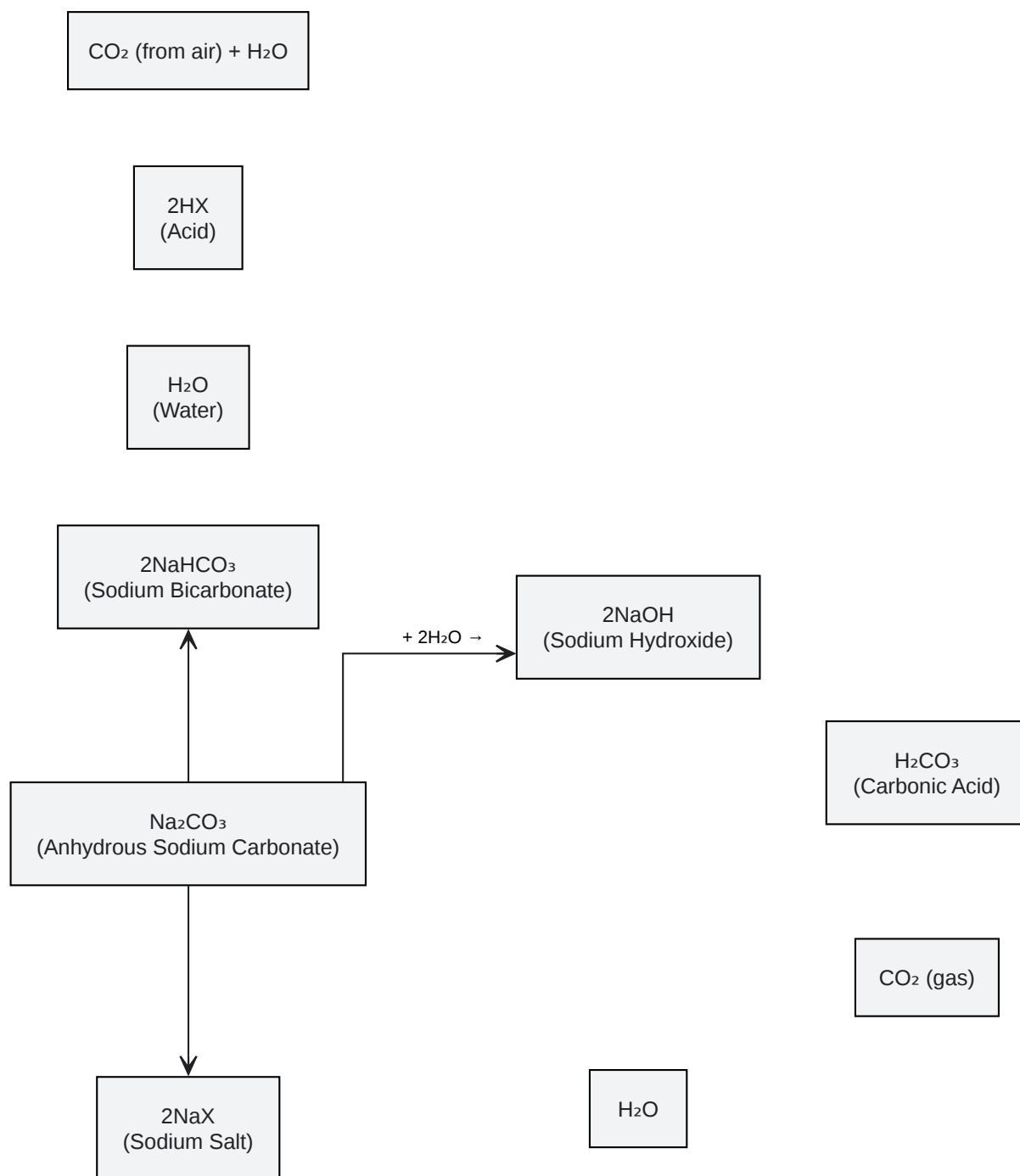
Anhydrous **sodium carbonate** is a stable, hygroscopic white powder. [1][8] It readily absorbs moisture from the air, which can lead to caking. [9] The physical and chemical properties of anhydrous **sodium carbonate** are summarized in the table below.

## Quantitative Data Summary

Property	Value	References
Molar Mass	105.99 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Appearance	White, odorless, hygroscopic solid/powder	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Density	2.54 g/cm <sup>3</sup> at 25°C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[10]</a>
Melting Point	851 °C (1564 °F)	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Boiling Point	Decomposes at 1600 °C	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Solubility in Water	22 g/100 mL at 20 °C	<a href="#">[8]</a> <a href="#">[10]</a>
pH of Solution	~11.5 (50 g/L solution at 25°C)	<a href="#">[10]</a>
Crystal Structure	Monoclinic	<a href="#">[3]</a>
Refractive Index	1.535	<a href="#">[8]</a>

## Chemical Behavior and Reactions

Anhydrous **sodium carbonate** is a strong base.[\[11\]](#) In aqueous solutions, it hydrolyzes to form a basic solution due to the release of hydroxide ions (OH<sup>-</sup>).[\[4\]](#)[\[12\]](#) It readily reacts with acids to produce carbon dioxide gas, water, and the corresponding sodium salt.[\[12\]](#) An aqueous solution of **sodium carbonate** will also absorb carbon dioxide from the air to form sodium bicarbonate.[\[4\]](#)[\[12\]](#)



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Key chemical reactions of **sodium carbonate**.

## Applications in Research and Drug Development

Anhydrous **sodium carbonate** is a versatile reagent with numerous applications in scientific research and the pharmaceutical industry.

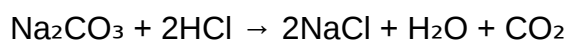
- **pH Regulation and Buffering:** It is widely used to control the pH of solutions in various chemical and pharmaceutical processes.<sup>[6][13][14]</sup> Its buffering capacity is crucial for maintaining the stability and efficacy of many pharmaceutical formulations.<sup>[13][14]</sup>
- **Active Pharmaceutical Ingredient (API) Synthesis:** **Sodium carbonate** serves as a key raw material or intermediate in the synthesis of several active pharmaceutical ingredients.<sup>[11][13]</sup>
- **Excipient in Formulations:** In pharmaceutical formulations, it can be used as a binder and disintegrant in tablets.<sup>[14]</sup> In effervescent tablets and powders, it reacts with an acid to produce carbon dioxide, leading to the desired effervescence.<sup>[14][15]</sup>
- **Water Softening:** In laboratory and industrial settings, it is used to soften water by precipitating calcium and magnesium ions.<sup>[6]</sup>

## Experimental Protocols

### Determination of Purity by Titration

This protocol outlines the titrimetric determination of the purity of an anhydrous **sodium carbonate** sample using hydrochloric acid as the titrant.

**Principle:** The purity of **sodium carbonate** is determined by titrating a known weight of the sample with a standardized solution of a strong acid, such as hydrochloric acid (HCl). The reaction proceeds in two stages, but the overall reaction is:



The endpoint is typically detected using an indicator like methyl orange or bromocresol green.<sup>[16][17]</sup>

**Reagents and Equipment:**

- Anhydrous **sodium carbonate** sample

- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- Methyl orange or bromocresol green indicator
- Distilled water
- Analytical balance
- 250 mL Erlenmeyer flasks
- 50 mL burette
- Pipettes and beakers

Procedure:

- Sample Preparation: Accurately weigh approximately 0.20-0.25 g of the dried anhydrous **sodium carbonate** sample into a 250 mL Erlenmeyer flask.[\[16\]](#)
- Dissolution: Add about 100 mL of distilled water to the flask and swirl gently to dissolve the sample completely.[\[16\]](#)
- Indicator Addition: Add 2-3 drops of methyl orange or bromocresol green indicator to the solution. The solution will turn yellow (methyl orange) or blue (bromocresol green).[\[16\]](#)[\[17\]](#)
- Titration: Fill the burette with the standardized 0.1 M HCl solution and record the initial volume. Titrate the **sodium carbonate** solution with the HCl until the indicator changes color. For methyl orange, the endpoint is a persistent orange-pink color. For bromocresol green, the endpoint is an intermediate green color.[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Boiling (for Bromocresol Green): If using bromocresol green, gently boil the solution near the endpoint for a few minutes to expel dissolved CO<sub>2</sub>. The color may revert to blue. Cool the solution and continue titrating until the green endpoint is stable.[\[16\]](#)
- Record and Repeat: Record the final burette volume. Repeat the titration at least two more times with fresh samples for accuracy.[\[18\]](#)

Calculation of Purity: The percentage purity of **sodium carbonate** can be calculated using the following formula:

$$\% \text{ Purity} = (V \times M \times E / W) \times 100$$

Where:

- V = Volume of HCl used in liters
- M = Molarity of HCl
- E = Equivalent weight of  $\text{Na}_2\text{CO}_3$  (52.995 g/mol )
- W = Weight of the sample in grams

## Sample Preparation

Weigh Sample

Dissolve in Water

Add Indicator

## Titration

Titrate with HCl

Boil to Expel CO<sub>2</sub>  
(if needed)

Observe Endpoint

## Data Analysis

Record Volume

Calculate Purity

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Workflow for determining the purity of anhydrous **sodium carbonate**.

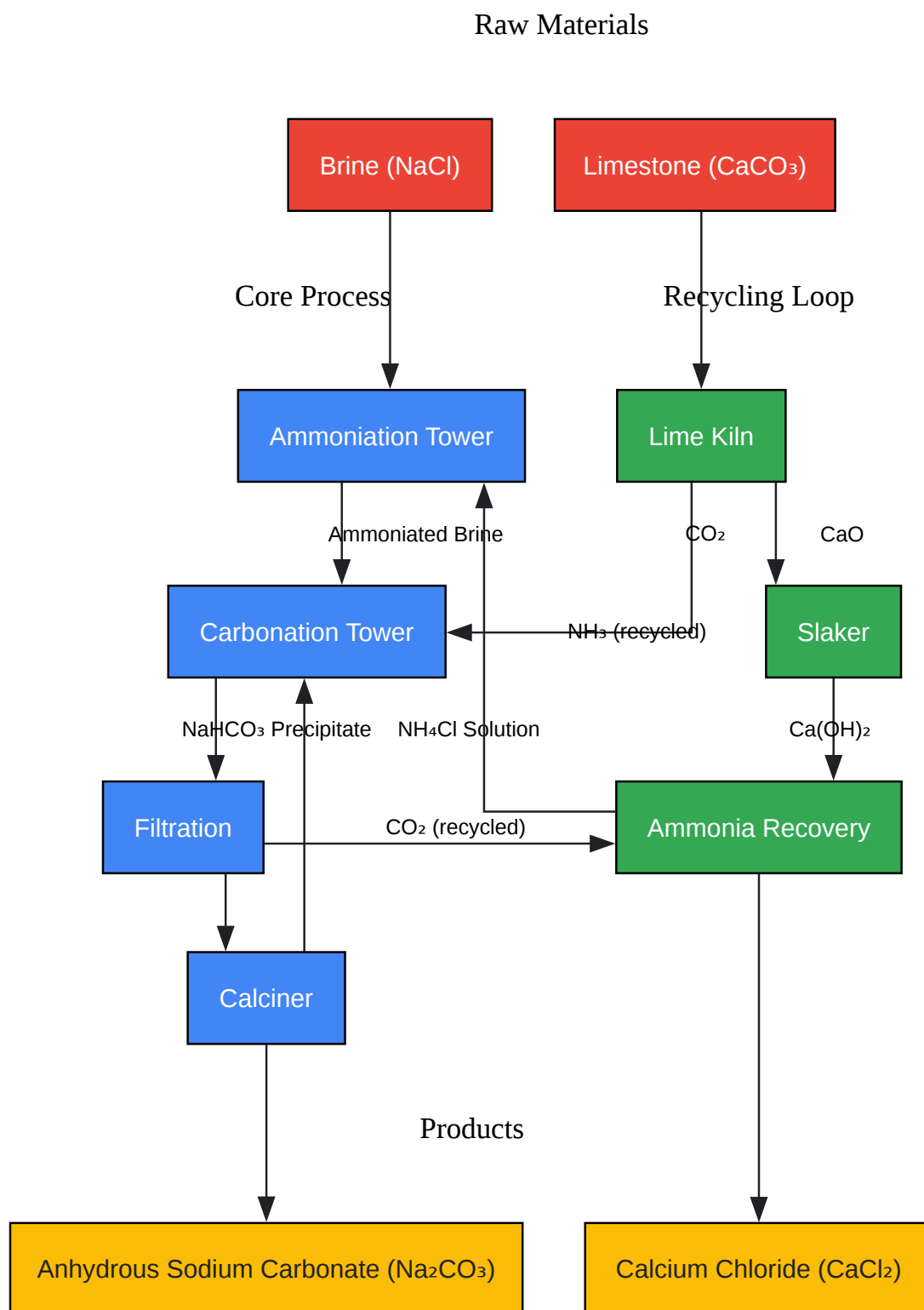
## Industrial Production: The Solvay Process

The Solvay process is the primary industrial method for producing **sodium carbonate**.<sup>[19]</sup> The raw materials for this process are readily available and inexpensive: salt brine ( $\text{NaCl}$ ) and limestone ( $\text{CaCO}_3$ ).<sup>[19]</sup> The process is known for its efficiency as it recycles its ammonia catalyst.

The key steps in the Solvay process are:

- **Ammoniation of Brine:** A concentrated brine solution is saturated with ammonia.
- **Carbonation:** Carbon dioxide is bubbled through the ammoniated brine, causing the precipitation of sodium bicarbonate ( $\text{NaHCO}_3$ ), which is less soluble than sodium chloride in the ammoniated solution.
- **Calcination:** The precipitated sodium bicarbonate is filtered and then heated to produce anhydrous **sodium carbonate** (soda ash). The carbon dioxide produced in this step is recycled back into the carbonation tower.
- **Ammonia Recovery:** The ammonium chloride solution from the carbonation step is reacted with calcium hydroxide (produced from heating limestone) to regenerate ammonia for reuse.





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Simplified flowsheet of the Solvay process for **sodium carbonate** production.

## Safety and Handling

Anhydrous **sodium carbonate** is irritating to the eyes, respiratory system, and skin.[8] It is classified as a serious eye irritant.[10][20][21][22] When handling, appropriate personal protective equipment, including safety glasses and gloves, should be worn.[10] It is important to avoid generating dust and to ensure adequate ventilation.[10] Store in a cool, dry, well-ventilated area away from moisture and incompatible materials such as strong acids.[5][10]

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## References

- 1. Sodium carbonate - Wikipedia [en.wikipedia.org]
- 2. sujataconsumer.com [sujataconsumer.com]
- 3. webqc.org [webqc.org]
- 4. Sodium Carbonate- Uses, Structure, Formula & Properties [turito.com]
- 5. columbuschemical.com [columbuschemical.com]
- 6. allanchem.com [allanchem.com]
- 7. cephamls.com [cephamls.com]
- 8. Sodium carbonate anhydrous [chembk.com]
- 9. Sodium carbonate | 497-19-8 [chemicalbook.com]
- 10. rcilabscan.com [rcilabscan.com]
- 11. annexechem.com [annexechem.com]
- 12. byjus.com [byjus.com]
- 13. Articles [globalrx.com]
- 14. lohmann-minerals.com [lohmann-minerals.com]
- 15. SODIUM CARBONATE IPH | Solvay [solvay.com]
- 16. coryw.people.charleston.edu [coryw.people.charleston.edu]

- 17. Test Method For Sodium Carbonate ( Soda Ash) Purity - INSIDE CHEMISTRY [insidechem.blogspot.com]
- 18. courseworkbank.info [courseworkbank.info]
- 19. Solvay process - Wikipedia [en.wikipedia.org]
- 20. carlroth.com [carlroth.com]
- 21. chemscience.com [chemscience.com]
- 22. spectrumchemical.com [spectrumchemical.com]
- To cite this document: BenchChem. [Chemical formula and properties of anhydrous sodium carbonate.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031695#chemical-formula-and-properties-of-anhydrous-sodium-carbonate]

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